

# Introduction: The Piperidine-2,6-dione Scaffold and the Subject Compound

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## Compound of Interest

Compound Name: 3-Benzyl-1-methylpiperidine-2,6-dione

CAS No.: 124482-68-4

Cat. No.: B182081

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The piperidine-2,6-dione ring system is a "privileged scaffold" in medicinal chemistry, forming the core of numerous therapeutic agents, most notably thalidomide and its immunomodulatory derivatives (IMiDs®) like lenalidomide and pomalidomide.[1][2] These compounds are known to exert their biological effects by binding to the Cereblon (CRBN) E3 ubiquitin ligase complex, leading to the degradation of specific target proteins.[1] This mechanism has made the piperidine-2,6-dione moiety a cornerstone in the development of Proteolysis Targeting Chimeras (PROTACs).[3]

**3-Benzyl-1-methylpiperidine-2,6-dione** is a derivative of this important scaffold, featuring a benzyl group at the 3-position and a methyl group on the piperidine nitrogen. These substitutions are anticipated to significantly influence its physicochemical properties and, consequently, its biological activity and pharmacokinetic profile. This guide will systematically deconstruct the molecule to predict these properties.

## Molecular Structure and Chemical Identifiers

The foundational step in characterizing any chemical entity is to define its structure and associated identifiers.

- Molecular Formula: C<sub>13</sub>H<sub>15</sub>NO<sub>2</sub>
- Molecular Weight: 217.26 g/mol
- IUPAC Name: **3-benzyl-1-methylpiperidine-2,6-dione**
- InChI: InChI=1S/C13H15NO2/c1-14-11(15)7-6-10(8-9-4-2-3-5-9)12(16)13(14)8/h2-5,10H,6-8H2,1H3
- InChIKey: Will be generated upon synthesis and registration.
- SMILES: CN1C(=O)CCC(CC2=CC=CC=C2)C1=O

## Predicted Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **3-Benzyl-1-methylpiperidine-2,6-dione**, with detailed justifications based on analogous compounds.

| Property       | Predicted Value                                     | Justification and Comparative Analysis                                                                                                                                                                                                                                                                                                                      |
|----------------|-----------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Physical State | White to off-white solid                            | Analogous like 1-benzylpiperidine-2,6-dione and other substituted piperidine-2,6-diones are solids at room temperature.[4] The introduction of the benzyl and methyl groups increases the molecular weight and potential for crystal lattice interactions.                                                                                                  |
| Melting Point  | 100 - 120 °C                                        | This is an estimated range. For comparison, (3S,6S)-3-Benzyl-6-Isobutylpiperazine-2,5-Dione has a melting point of 107 - 109 °C.[5] The N-methylation might slightly lower the melting point compared to an N-H analog due to the disruption of hydrogen bonding, but the overall molecular rigidity and size suggest a solid with a defined melting point. |
| Boiling Point  | > 300 °C (Predicted)                                | High boiling points are characteristic of such structures due to their polarity and molecular weight. For instance, (R)-3-Amino-1-benzylpiperidine has a predicted boiling point of 281.2±33.0 °C.[6] The dione functionality would likely increase this further.                                                                                           |
| Solubility     | Soluble in organic solvents (DCM, Chloroform, Ethyl | The piperidine-2,6-dione core provides some polarity.                                                                                                                                                                                                                                                                                                       |

|      |                                            |                                                                                                                                                                                                                                                                                                                                                                                                                                                   |
|------|--------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
|      | Acetate, DMSO). Slightly soluble in water. | However, the N-methyl and 3-benzyl groups are lipophilic, which will enhance solubility in organic solvents.[5] Water solubility is expected to be low, a common feature for such substituted heterocyclic compounds.[6]                                                                                                                                                                                                                          |
| pKa  | ~10.0 (Predicted for the conjugate acid)   | The basicity of the piperidine nitrogen is significantly reduced due to the presence of the two adjacent carbonyl groups (amide functionality). However, N-methylpiperidine has a basic pKa of 10.1.[7] The electron-withdrawing effect of the dione will make the nitrogen in our target molecule much less basic than in N-methylpiperidine. The lone pair on the nitrogen is delocalized across the two carbonyls, making it a very weak base. |
| LogP | 1.5 - 2.5 (Predicted)                      | The octanol-water partition coefficient (LogP) is a measure of lipophilicity. N-methylpiperidine has a LogP of 1.15.[8] The addition of the benzyl group will increase the lipophilicity. This predicted range suggests good cell permeability.                                                                                                                                                                                                   |

## Proposed Synthesis and Analytical Characterization

As a novel compound, a validated synthetic route is crucial. Below is a proposed pathway and the analytical workflow for its characterization.

## Proposed Synthetic Pathway

A plausible synthesis can be envisioned starting from 2-benzylglutaric acid, followed by cyclization and N-methylation.



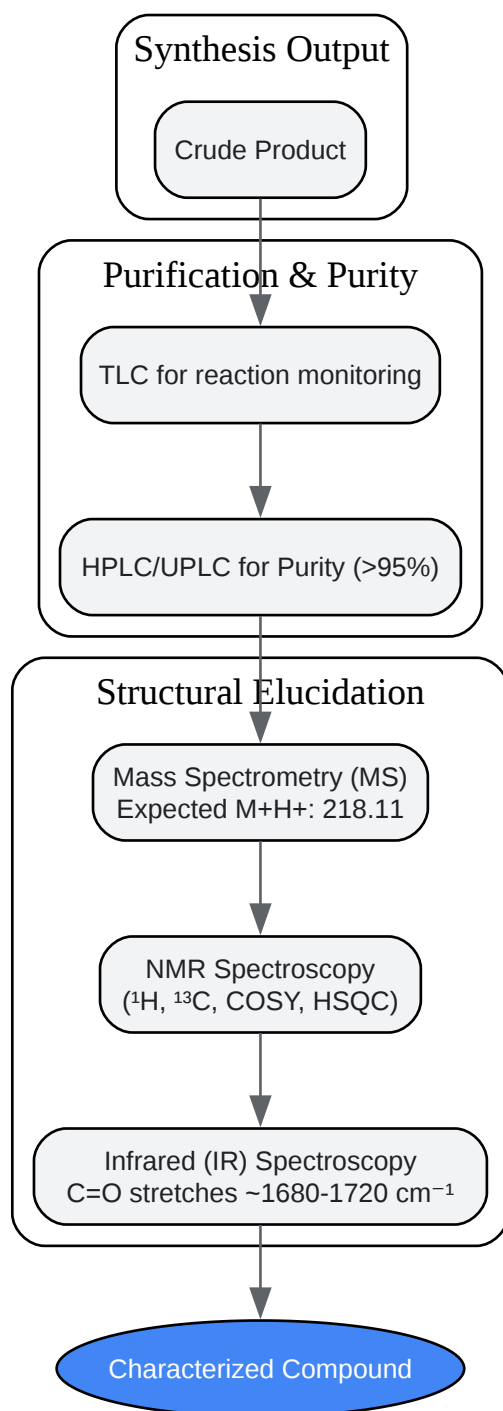
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Caption: Proposed synthesis of **3-Benzyl-1-methylpiperidine-2,6-dione**.

### Step-by-Step Protocol:

- **Cyclization:** 2-Benzylglutaric acid is heated with a dehydrating agent like acetic anhydride to form 2-benzylglutaric anhydride.
- **Imide Formation:** The resulting anhydride is treated with methylamine to open the ring and then cyclize upon heating to form **3-benzyl-1-methylpiperidine-2,6-dione**. This is a one-pot reaction from the anhydride.
- **Alternative N-methylation:** Alternatively, 3-benzylpiperidine-2,6-dione (formed by reacting the anhydride with ammonia) can be N-methylated using a suitable base like sodium hydride followed by an electrophile like methyl iodide.<sup>[9]</sup>
- **Purification:** The final product would be purified using column chromatography on silica gel, followed by recrystallization to obtain the pure compound.

## Analytical Workflow for Structural Confirmation and Purity Assessment



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Caption: Workflow for analytical characterization.

Explanation of Analytical Techniques:

- High-Performance Liquid Chromatography (HPLC): This will be the primary method to assess the purity of the final compound. A purity of >95% is the standard for further biological testing.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry is expected to show a prominent peak for the protonated molecule  $[M+H]^+$  at  $m/z$  218.11, confirming the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1H$  NMR: Will be crucial for confirming the structure. Expected signals include a singlet for the N-methyl group (~3 ppm), multiplets for the piperidine ring protons, and signals in the aromatic region (7.2-7.4 ppm) for the benzyl group.
  - $^{13}C$  NMR: Will show the correct number of carbon signals, including two distinct carbonyl signals (~170-175 ppm).
- Infrared (IR) Spectroscopy: Will confirm the presence of the dione functionality with strong C=O stretching bands in the region of 1680-1720  $cm^{-1}$ .

## Potential Biological Significance and Research Applications

The structural similarity of **3-Benzyl-1-methylpiperidine-2,6-dione** to known IMiDs suggests that it could be a ligand for the Cereblon (CRBN) protein.<sup>[1][3]</sup> The substituents at the N1 and C3 positions are critical for modulating binding affinity and subsequent biological activity.

Potential Research Applications:

- CRBN Ligand Discovery: The compound can be screened for its binding affinity to CRBN.
- PROTAC Development: If it binds to CRBN, it can be developed into a warhead for PROTACs to induce the degradation of specific target proteins.
- Oncology and Immunology Research: Given the roles of IMiDs, this compound could be investigated for anti-cancer and immunomodulatory properties.<sup>[1]</sup>

## Safety and Handling

As a novel chemical entity, **3-Benzyl-1-methylpiperidine-2,6-dione** should be handled with care in a laboratory setting. Based on analogs, it may cause skin, eye, and respiratory irritation. [4][10] Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn. All manipulations should be performed in a well-ventilated fume hood.

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